

Applications of 2-Fluoropropanedioic Acid in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-fluoropropanedioic Acid

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This document provides detailed application notes and experimental protocols for the use of **2-fluoropropanedioic acid** and its derivatives, particularly diethyl 2-fluoromalonate, in organic synthesis. The unique properties conferred by the fluorine atom make these compounds valuable building blocks for the synthesis of a wide range of molecules, including fluorinated heterocycles, amino acids, and other compounds of interest in medicinal chemistry and materials science.

I. Biocatalytic Synthesis of 2-Fluoro-3-Hydroxypropionic Acid

A significant application of **2-fluoropropanedioic acid** (also known as 2-fluoromalic acid, 2-FMA) is in the biocatalytic synthesis of 2-fluoro-3-hydroxypropionic acid (2-F-3-HP). This biotransformation offers an environmentally benign alternative to traditional chemical synthesis. [1][2]

Application Note:

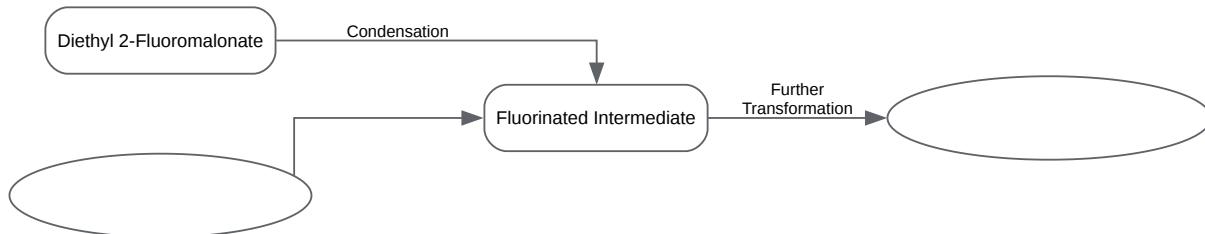
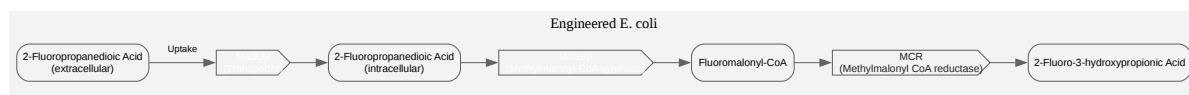
The enzymatic conversion of 2-FMA to 2-F-3-HP is achieved through a whole-cell biocatalysis system using engineered *E. coli*. This process utilizes a synthetic pathway involving three key enzymes: methylmalonyl CoA synthase (MatBrp), methylmalonyl CoA reductase (MCR), and a

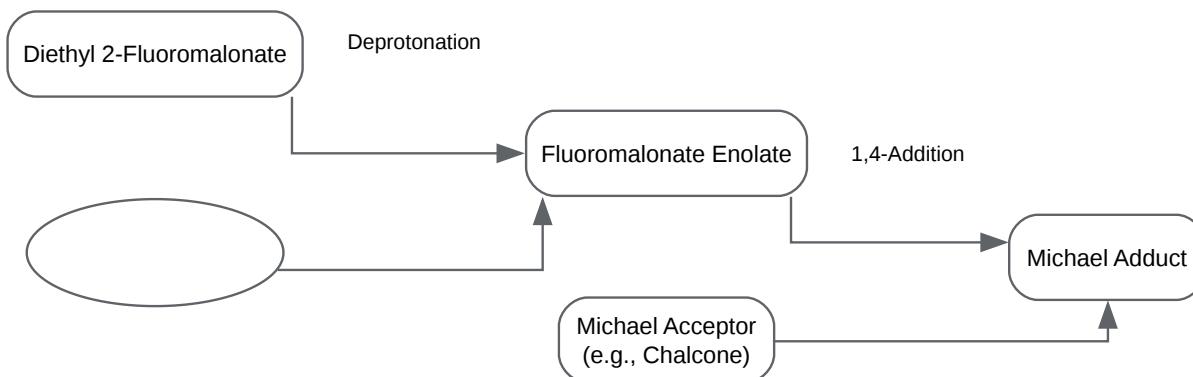
malonate transmembrane protein (MadLM) to facilitate the uptake of 2-FMA into the cells.[1][2] The resulting product, 2-F-3-HP, is a valuable chiral building block for the synthesis of various fluorinated compounds, including polymers like poly(2-fluoro-3-hydroxypropionic acid) (FP3HP).[1][2]

Quantitative Data:

Parameter	Value	Reference
Substrate	2-Fluoropropanedioic acid (2-FMA)	[1]
Biocatalyst	Engineered <i>E. coli</i> expressing MatBrp, MCR, and MadLM	[1][2]
Product	2-Fluoro-3-hydroxypropionic acid (2-F-3-HP)	[1]
Product Titer	50.0 mg/L	[1]
Reaction Time	24 hours	[2]

Experimental Workflow:





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References

- 1. Frontiers | Biocatalytic synthesis of 2-fluoro-3-hydroxypropionic acid [frontiersin.org]
- 2. researchgate.net [researchgate.net]
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